Vemircopan's Binding Affinity to Complement Factor D: A Technical Guide

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Compound of Interest

Compound Name:	*Vemircopan*
CAS No.:	*2086178-00-7*
Cat. No.:	*B3325219*

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Executive Summary

Vemircopan (also known as ALXN2050 and ACH-5228) is a second-generation, orally bioavailable small-molecule inhibitor of complement factor D.[1] By targeting the rate-limiting serine protease of the alternative complement pathway (ACP), **vemircopan** effectively blocks the amplification loop of the complement system, a key driver of the pathophysiology of various complement-mediated diseases. This technical guide provides an in-depth overview of the binding affinity of **vemircopan** to factor D, detailing the quantitative metrics of its potent inhibitory activity and the experimental protocols used for their determination. While specific binding constants for **vemircopan** are not publicly available, data from its closely related predecessor, danicopan (ACH-4471), and other potent factor D inhibitors from the same development program, offer significant insights into its high-affinity interaction. **Vemircopan** has been shown to have enhanced in vitro potency compared to danicopan.[2]

Quantitative Binding and Inhibition Data

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The development of **vemircopan** emerged from a structure-guided optimization program that produced several potent factor D inhibitors. The following table summarizes key quantitative data for danicopan (ACH-4471), a first-in-class factor D inhibitor from which **vemircopan** was developed as a next-generation molecule. This data provides a strong indication of the high affinity and potent inhibitory capacity characteristic of this class of compounds.

Parameter	Value	Compound	Assay Type	Source
Binding Affinity (Kd)	0.54 nM	Danicopan (ACH-4471)	Surface Plasmon Resonance	[3]
Proteolytic Inhibition (IC50)	15 ± 3 nM	Danicopan (ACH-4471)	Factor D enzymatic assay (natural substrate)	[3]
Hemolytic Inhibition (IC50)	4.0 - 27 nM	Danicopan (ACH-4471)	Hemolytic assay with PNH patient erythrocytes	[3]
Binding Affinity (Kd)	6 nM	Lead Compound (Molecule 7)	Surface Plasmon Resonance	[4]
Proteolytic Inhibition (IC50)	22 nM	Lead Compound (Molecule 8)	Thioesterolytic assay	[5]

Signaling Pathway and Mechanism of Action

Vemircopan exerts its therapeutic effect by directly inhibiting the enzymatic activity of factor D, a crucial component of the alternative complement pathway.

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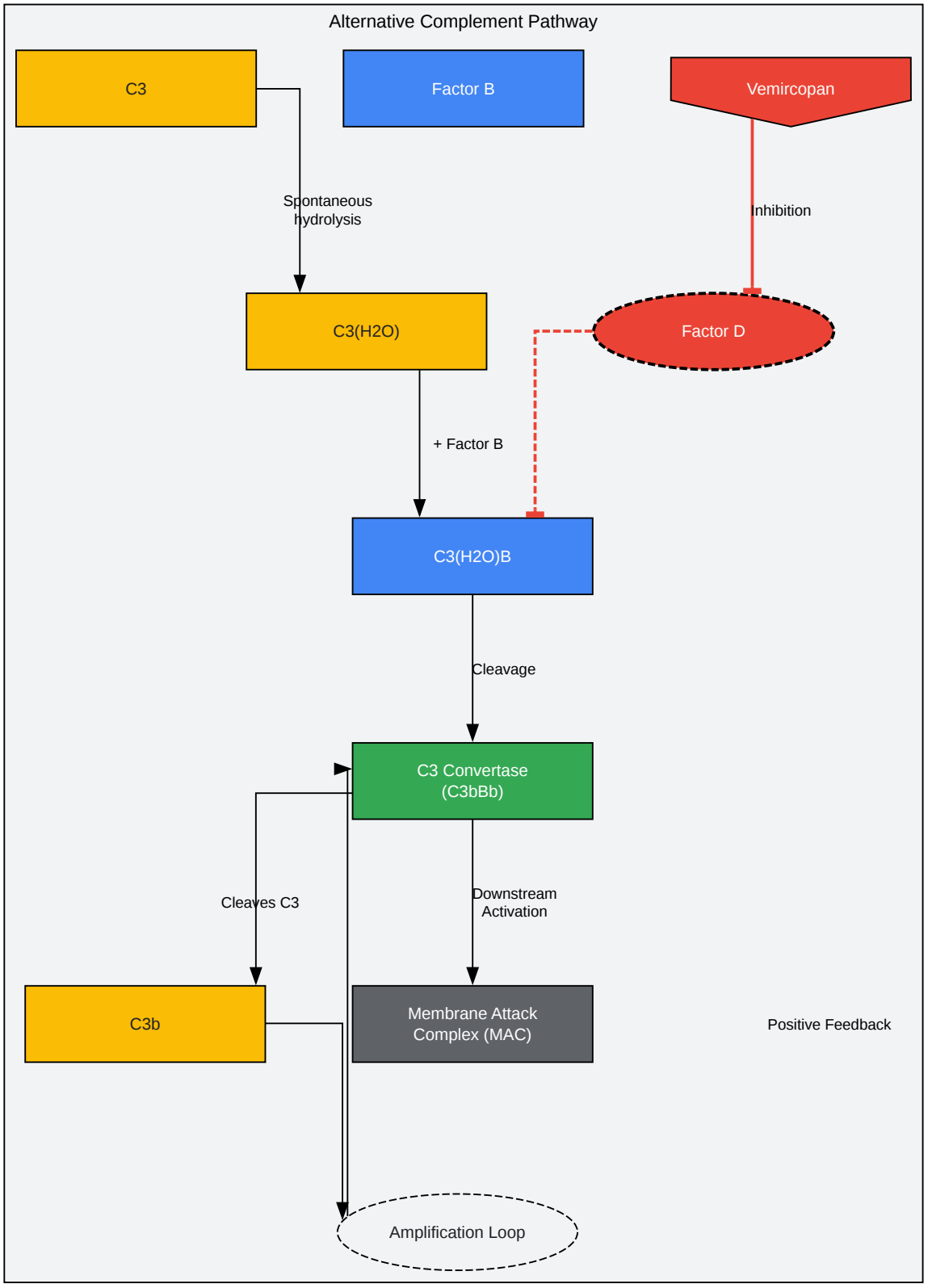

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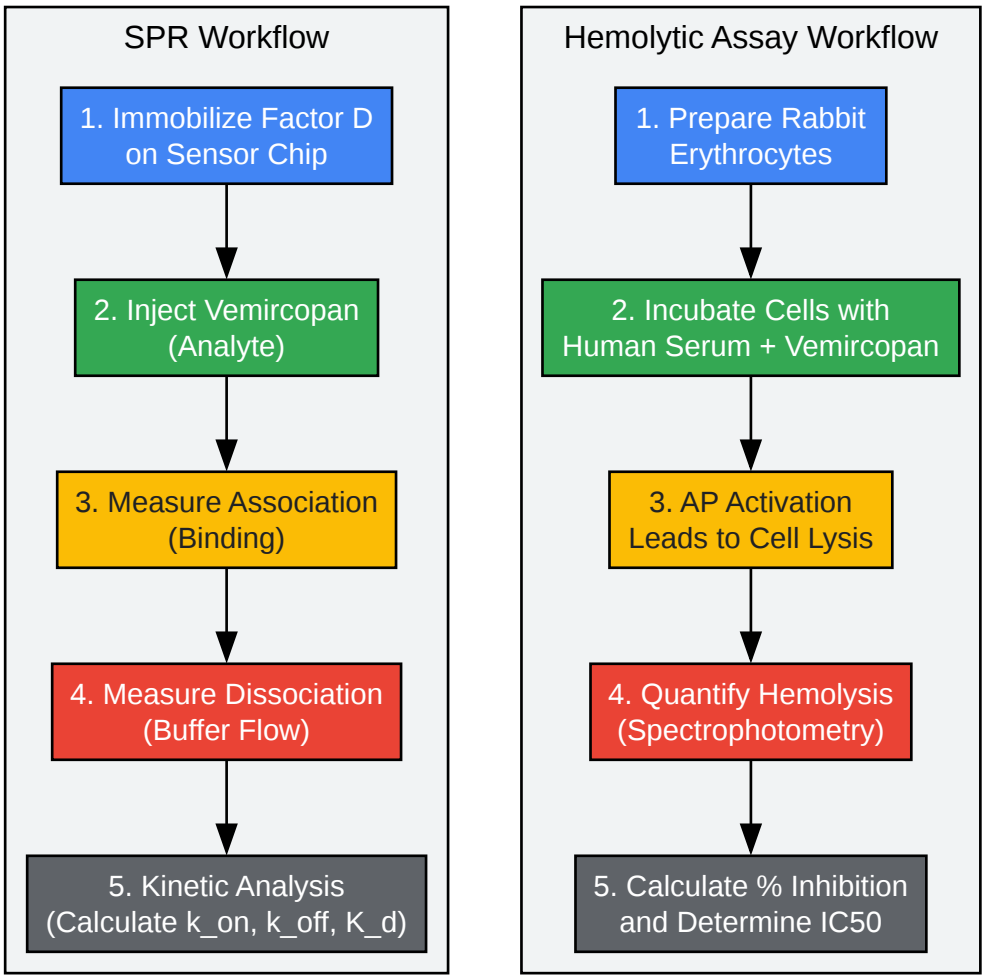

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References

- 1. Vemircopan - Alexion AstraZeneca Rare Disease - AdisInsight [adisinsight.springer.com]
- 2. First-in-Class Clinically Investigated Oral Factor D Inhibitors for the Treatment of Complement-Mediated Diseases - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 3. Small-molecule factor D inhibitors selectively block the alternative pathway of complement in paroxysmal nocturnal hemoglobinuria and atypical hemolytic uremic syndrome - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Novel Insights into Factor D Inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
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